

Pharmacological Properties of -Spinasterol: A Technical Guide

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Compound of Interest

Compound Name: *alpha-Spinasterone*

CAS No.: 23455-44-9

Cat. No.: B030937

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Executive Summary

-Spinasterol (Stigmasta-7,22-dien-3

-ol) is a phytosterol isomer of stigmasterol, distinguished by the position of the double bond in the B-ring (

vs

). While often overshadowed by its

counterparts, recent pharmacological profiling has elevated

-spinasterol from a mere structural component to a potent bioactive lead compound.

This guide synthesizes the compound's pleiotropic effects, specifically its dual mechanism as a TRPV1 antagonist and COX-2 inhibitor, positioning it as a non-opioid candidate for neuropathic pain management. Furthermore, its ability to modulate the AMPK-GLUT4 axis offers a validated pathway for metabolic intervention in Type 2 Diabetes Mellitus (T2DM).

Chemical Profile & Isolation[1][2][3][4][5][6]

Structural Characteristics

- IUPAC Name: (3

,5

,22E)-Stigmasta-7,22-dien-3-ol

- Molecular Formula: C

H

O

- Molecular Weight: 412.7 g/mol

- Key Structural Feature: The

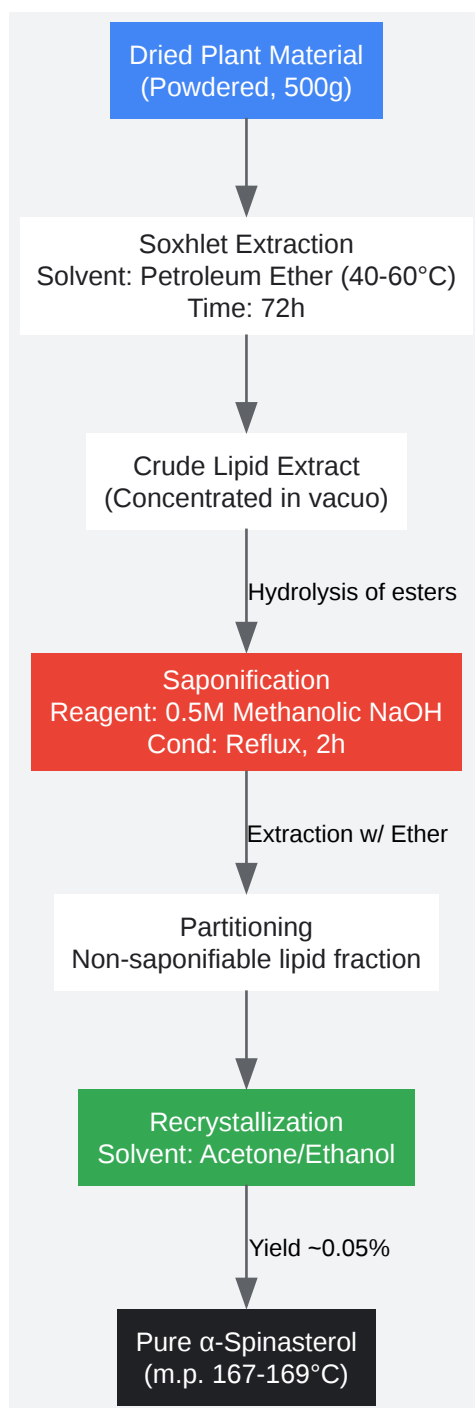
double bond confers unique rigidity and lipophilicity profiles compared to

-sterols, influencing membrane intercalation and receptor binding affinity.

Validated Isolation Protocol

Source Material: *Amaranthus spinosus* stems or *Phytolacca americana* roots.

To ensure high purity (>95%) for pharmacological assays, the following self-validating isolation workflow is recommended over generic solvent partitioning.



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Figure 1: Step-by-step isolation workflow for

-spinasterol from plant matrix. The saponification step is critical to release the sterol from glycosidic or ester linkages.

Pharmacodynamics & Mechanism of Action[5][7][8]

Dual Anti-Inflammatory & Analgesic Mechanism

-Spinasterol exhibits a rare dual-action pharmacology that targets both the transduction (TRPV1) and transmission/modulation (COX-2) phases of nociception.

- TRPV1 Antagonism: It acts as a competitive antagonist at the Transient Receptor Potential Vanilloid 1 (TRPV1) channel.[1][2] Unlike capsaicin (agonist) which desensitizes the receptor,

-spinasterol blocks Ca

influx without initial excitation, preventing "burning" side effects.

- COX Inhibition: It selectively inhibits Cyclooxygenase enzymes with a preference for the inducible isoform.

- IC

COX-1: 16.17

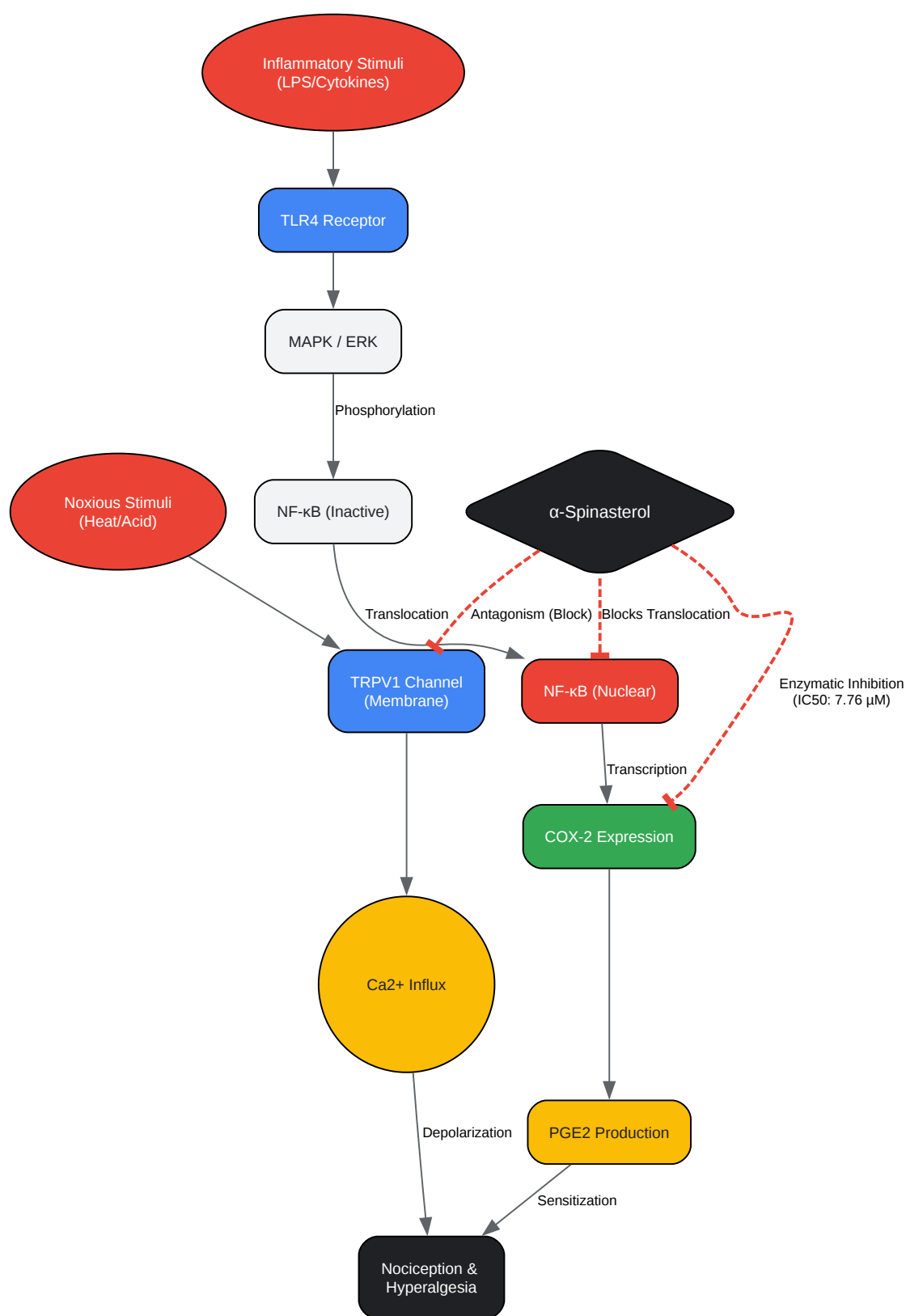
M

- IC

COX-2: 7.76

M[1]

This selectivity index (SI ~2.08) suggests reduced gastrointestinal toxicity compared to non-selective NSAIDs.



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Figure 2: Mechanistic pathway illustrating

-spinasterol's dual blockade of TRPV1-mediated calcium influx and NF-

B/COX-2 inflammatory signaling.

Metabolic Regulation (Antidiabetic)

In skeletal muscle cells (C2C12) and pancreatic

-cells,

-spinasterol mimics insulin activity via the IRS-1/PI3K/Akt pathway.

- Mechanism: Up-regulation of GLUT4 translocation to the plasma membrane.
- Enzyme Inhibition: Potent inhibition of
 - glucosidase (intestinal), delaying carbohydrate digestion.^[3]
- Renal Protection: Reduces glomerular expansion and urinary protein excretion in diabetic nephropathy models.

Therapeutic Applications & Data Summary

Quantitative Efficacy Profile

The following table consolidates IC

values and efficacy metrics from key preclinical studies.

Target / Assay	Cell Line / Model	Efficacy (IC / Dose)	Reference Standard
COX-1 Inhibition	Enzyme Assay	16.17 M	Indomethacin
COX-2 Inhibition	Enzyme Assay	7.76 M	Celecoxib
Cytotoxicity	HeLa (Cervical Cancer)	77.1 g/mL	Doxorubicin
Cytotoxicity	RAW 264.7 (Macrophage)	69.2 g/mL	--
Antinociception	Mice (Post-op Pain)	1-30 mg/kg (p.o.)	Tramadol
Antidiabetic	INS-1 (Insulin Secretion)	Increased GSI (Glucose Stim.[4] Index)	Gliclazide

Oncology

-Spinasterol demonstrates moderate cytotoxicity against specific cancer lines. Its mechanism involves binding to Estrogen Receptors (ER), acting as a partial antagonist (SERM-like activity) in ER+ breast cancer cells (MCF-7), while inducing apoptosis via the mitochondrial pathway in cervical cancer cells.

Experimental Protocols

Protocol: COX-2 Inhibition Assay

Objective: Determine the selectivity of

-spinasterol for COX-2 vs COX-1.

- Preparation: Dissolve

-spinasterol in DMSO to create a stock solution. Prepare serial dilutions (0.1 - 100

M).

- Enzyme Incubation: Incubate recombinant human COX-2 (1 unit/reaction) with heme and the test compound in Tris-HCl buffer (pH 8.0) for 10 minutes at 37°C.

- Substrate Addition: Add Arachidonic Acid (100

M) to initiate the reaction. Incubate for exactly 2 minutes.

- Termination: Stop reaction with 1M HCl.
- Quantification: Measure PGE2 levels using a competitive ELISA kit.
- Calculation: Calculate % inhibition =

. Plot log-concentration vs. inhibition to derive IC

.

Protocol: TRPV1 Antagonism (In Vivo)

Objective: Assess antinociceptive effect via capsaicin-induced paw licking.

- Animals: Male Swiss mice (25-30g).

- Treatment: Administer

-spinalastrol (0.1 - 3 mg/kg, p.o.) or vehicle 1 hour prior to testing.

- Induction: Inject Capsaicin (1.6

g in 20

L PBS) intraplantarly into the right hind paw.

- Observation: Immediately place mouse in a mirrored chamber. Record the time spent licking/biting the injected paw for a period of 5 minutes.
- Validation: A reduction in licking time compared to vehicle indicates TRPV1 blockade.

Safety & Toxicology

- Acute Toxicity: LD

> 2000 mg/kg in mice (oral).
- Gastric Safety: Unlike traditional NSAIDs,

-spinasterol (up to 30 mg/kg) showed no significant gastric lesion index in murine models, likely due to its partial COX-2 selectivity and lack of acidic moiety common in NSAIDs.
- Locomotor: No alteration in spontaneous locomotor activity (Open Field Test), ruling out sedation or muscle relaxation as the cause of antinociception.

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